

Technical Guide on the Stability and Storage of 1-(Bromomethyl)-1-ethylcyclopentane

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Compound of Interest

Compound Name: 1-(Bromomethyl)-1-ethylcyclopentane

Cat. No.: B12312168

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This technical guide provides an overview of the stability and recommended storage conditions for **1-(Bromomethyl)-1-ethylcyclopentane**, a key intermediate in various synthetic applications. The information is intended for researchers, scientists, and professionals in drug development and material science.

Chemical Properties and Reactivity Overview

1-(Bromomethyl)-1-ethylcyclopentane is a halogenated hydrocarbon with the molecular formula $C_8H_{15}Br$. Its structure, featuring a tertiary carbon attached to a bromomethyl group, renders it a versatile synthetic building block. However, this structural feature also dictates its reactivity and stability profile. The compound is highly reactive, primarily due to the presence of the bromine atom, which is a good leaving group in nucleophilic substitution reactions.^[1] It is also susceptible to elimination reactions under basic conditions.

General Reactivity:

- **Nucleophilic Substitution:** The bromine atom can be readily displaced by a wide range of nucleophiles.
- **Elimination Reactions:** Under basic conditions, the compound can undergo elimination to form alkenes.^[1]
- **Sensitivity:** It is reported to be sensitive to moisture and light.^[1]

Stability Profile

While specific quantitative stability data is not extensively documented in publicly available literature, the following qualitative stability information has been established:

Table 1: Summary of Stability Characteristics for **1-(Bromomethyl)-1-ethylcyclopentane**

Parameter	Stability Information	Source
General Stability	Stable under standard laboratory conditions.	[1]
Light Sensitivity	Sensitive to light; exposure may lead to degradation.	[1]
Moisture Sensitivity	Sensitive to moisture; hydrolysis can occur.	[1]
Thermal Stability	While specific data is unavailable, storage at elevated temperatures is not recommended due to its reactivity.	General chemical knowledge
Incompatible Materials	Strong oxidizing agents, strong bases.	General chemical knowledge for bromoalkanes

Recommended Storage Conditions

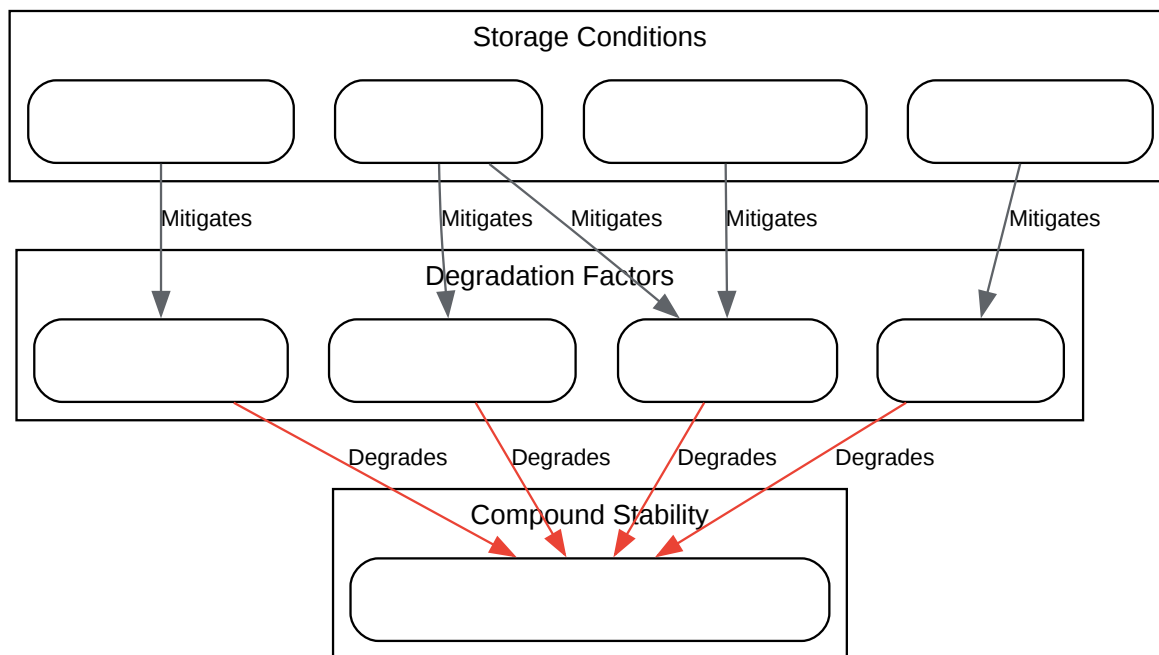
To ensure the integrity and longevity of **1-(Bromomethyl)-1-ethylcyclopentane**, the following storage conditions are recommended. These are based on general best practices for reactive alkyl halides.

Table 2: Recommended Storage Protocols for **1-(Bromomethyl)-1-ethylcyclopentane**

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry place. Refrigeration (2-8 °C) is advisable for long-term storage.	To minimize decomposition and evaporative loss.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent degradation from atmospheric moisture and oxygen.
Container	Use a tightly sealed, amber glass container.	To protect from light and prevent moisture ingress.
Location	Store in a well-ventilated area away from incompatible materials and sources of ignition.	Safety precaution due to potential flammability and reactivity.

Logical Workflow for Ensuring Stability

The following diagram illustrates the key considerations and their relationships for maintaining the stability of **1-(Bromomethyl)-1-ethylcyclopentane** during storage.



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Caption: Relationship between storage conditions and stability of **1-(Bromomethyl)-1-ethylcyclopentane**.

Experimental Protocols (General Guidance)

Specific, validated experimental protocols for the stability testing of **1-(Bromomethyl)-1-ethylcyclopentane** are not readily available in the literature. However, a general approach to assessing the stability of this compound would involve the following:

- Forced Degradation Studies:
 - Expose the compound to various stress conditions, including heat, humidity, light (UV and visible), and oxidizing agents.
 - Use a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or Mass Spectrometry), to

monitor the degradation of the parent compound and the formation of degradation products.

- Long-Term Stability Studies:
 - Store the compound under the recommended storage conditions (e.g., 2-8 °C, protected from light and moisture) for an extended period.
 - At specified time points, analyze samples using a validated analytical method to determine the purity and assess for any degradation.

Note: The development of a stability-indicating method would require the separation of the parent compound from any potential degradation products.

This guide summarizes the currently available information on the stability and storage of **1-(Bromomethyl)-1-ethylcyclopentane**. For critical applications, it is recommended that users perform their own stability assessments under their specific laboratory and storage conditions.

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References

- 1. Buy 1-(Bromomethyl)-1-ethylcyclopentane (EVT-12445291) [evitachem.com]
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